

Triclocarban-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: Triclocarban-d4

Cat. No.: B12411415

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An In-Depth Technical Guide to Triclocarban-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Triclocarban-d4**, a deuterated analog of the antimicrobial agent Triclocarban. This document details its chemical properties, analytical methodologies for its use as an internal standard, and insights into the biological signaling pathways influenced by its non-deuterated counterpart.

Core Compound Data

Triclocarban-d4 serves as a crucial internal standard for the accurate quantification of Triclocarban in various biological and environmental matrices. Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	1219799-29-7	[1][2]
Molecular Weight	319.61 g/mol	[1][2]
Molecular Formula	C ₁₃ H ₅ D ₄ Cl ₃ N ₂ O	[1][2]

Synthesis of Triclocarban and its Deuterated Analog

The synthesis of Triclocarban is typically achieved through the reaction of an isocyanate with an aniline derivative. For the synthesis of **Triclocarban-d4**, a deuterated precursor is required. The general synthetic routes are as follows:

- Reaction of 4-chlorophenyl isocyanate with 3,4-dichloroaniline.
- Reaction of 3,4-dichlorophenyl isocyanate with 4-chloroaniline.

To synthesize **Triclocarban-d4**, one of the aniline precursors would be a deuterated version, such as 4-chloroaniline-d4. The synthesis of deuterated 4-chloroaniline can be achieved through the reduction of 4-nitrochlorobenzene-d4, which itself can be prepared by the nitration of chlorobenzene-d4. The synthesis of 4-chlorophenyl isocyanate involves the reaction of 4-chloroaniline with phosgene or a phosgene equivalent like triphosgene.

Analytical Methodology: Quantification of Triclocarban using Triclocarban-d4

Triclocarban-d4 is predominantly utilized as an internal standard in analytical methods for the quantification of Triclocarban, primarily by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This approach allows for precise and accurate measurements by correcting for matrix effects and variations in sample preparation and instrument response.

Experimental Protocol: Quantification in Biological and Aqueous Samples

This protocol outlines a general procedure for the analysis of Triclocarban in samples such as urine, plasma, or water.

1. Sample Preparation:

- Aqueous Samples (e.g., river water, wastewater):
 - Samples are concentrated using solid-phase extraction (SPE).
 - A known amount of **Triclocarban-d4** internal standard is added to the sample prior to extraction.

- The extract is then evaporated and reconstituted in a suitable solvent for LC-MS/MS analysis.
- Biological Samples (e.g., urine, plasma):
 - Samples are often subjected to enzymatic hydrolysis (e.g., with β -glucuronidase/arylsulfatase) to release conjugated metabolites of Triclocarban.[3]
 - A known amount of **Triclocarban-d4** internal standard is added.
 - Proteins may be precipitated using a solvent like acetonitrile.
 - The supernatant is collected, concentrated, and reconstituted for analysis.

2. LC-MS/MS Analysis:

- Chromatography:
 - A C18 reverse-phase column is typically used for chromatographic separation.
 - The mobile phase often consists of a gradient of methanol or acetonitrile and water, sometimes with additives like acetic acid to improve ionization.
- Mass Spectrometry:
 - Electrospray ionization (ESI) in negative ion mode is commonly employed.
 - Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for both Triclocarban and **Triclocarban-d4**.
 - Triclocarban MRM transition: m/z 313 \rightarrow 160 (example)
 - **Triclocarban-d4** MRM transition: m/z 317 \rightarrow 164 (example)

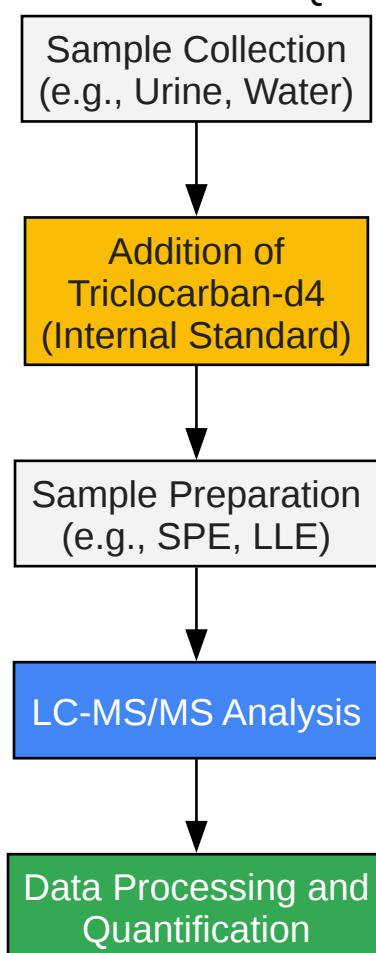
3. Quantification:

- A calibration curve is generated using standards of known Triclocarban concentrations, each containing a fixed amount of the **Triclocarban-d4** internal standard.

- The ratio of the peak area of Triclocarban to the peak area of **Triclocarban-d4** is plotted against the concentration of the Triclocarban standards.
- The concentration of Triclocarban in the unknown samples is then determined from this calibration curve.

Below is a DOT script visualizing the general workflow for the quantification of Triclocarban using **Triclocarban-d4** as an internal standard.

Workflow for Triclocarban Quantification



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Caption: General workflow for the quantification of Triclocarban.

Biological Activity and Signaling Pathways

While **Triclocarban-d4** is primarily used as an analytical standard, the biological effects of its non-deuterated form, Triclocarban, are of significant interest to researchers. Triclocarban is known to possess antibacterial properties and has been identified as a potential endocrine-disrupting chemical.

Antibacterial Mechanism of Action

The primary antibacterial action of Triclocarban is attributed to the inhibition of the enoyl-acyl carrier protein (ACP) reductase, an enzyme essential for fatty acid synthesis in bacteria. This disruption of fatty acid synthesis compromises the integrity of the bacterial cell membrane, leading to bacteriostatic effects.

Endocrine Disruption

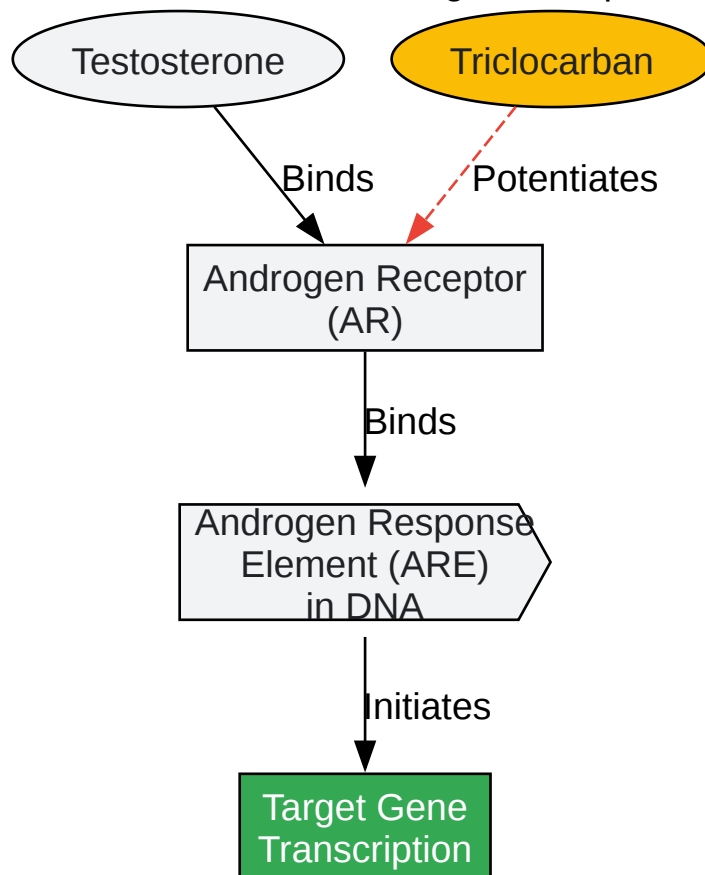
Triclocarban has been shown to interfere with endocrine signaling, particularly by modulating the activity of androgen and estrogen receptors. It can enhance the transcriptional activity of these receptors, potentially leading to adverse effects on reproductive health and development.

Androgen Receptor (AR) Signaling Pathway:

Triclocarban can amplify the effects of androgens like testosterone. While it may not bind directly to the androgen receptor with high affinity, it is thought to act as a coactivator or sensitizer, enhancing the transcriptional response of androgen-responsive genes.

The following DOT script illustrates the potentiation of androgen receptor signaling by Triclocarban.

Triclocarban's Influence on Androgen Receptor Signaling

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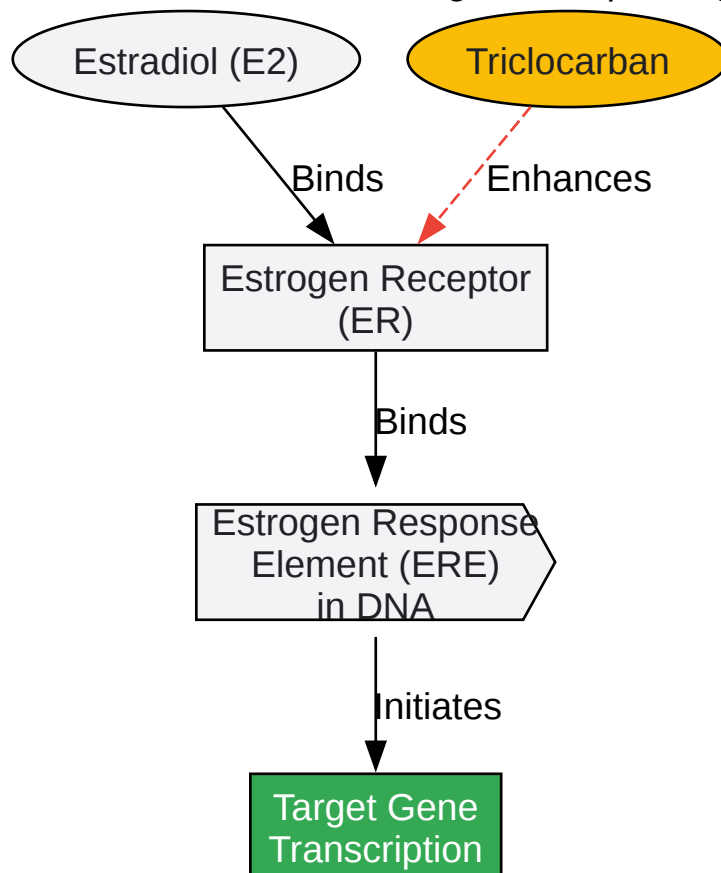
Caption: Potentiation of Androgen Receptor signaling by Triclocarban.

Estrogen Receptor (ER) Signaling Pathway:

Similarly, Triclocarban has been observed to enhance the activity of estrogen receptors. It can potentiate the effects of estradiol, leading to an increased expression of estrogen-responsive genes. This interaction is a key area of research in understanding its endocrine-disrupting potential.

The DOT script below visualizes the enhancement of estrogen receptor signaling by Triclocarban.

Triclocarban's Influence on Estrogen Receptor Signaling



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Caption: Enhancement of Estrogen Receptor signaling by Triclocarban.

Conclusion

Triclocarban-d4 is an indispensable tool for the accurate scientific investigation of Triclocarban. Its use as an internal standard in LC-MS/MS methods provides the reliability needed for exposure assessment and pharmacokinetic studies. Understanding the synthesis, analytical application, and the biological activities of the parent compound is crucial for researchers in the fields of environmental science, toxicology, and drug development. This guide provides a foundational understanding to support these research endeavors.

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